

N-Butyl-2-ethylhexylamine: Technical Guide & Application Core

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Compound of Interest

Compound Name: *N-Butyl-2-ethylhexylamine*

CAS No.: 61614-51-5

Cat. No.: B13759729

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Executive Summary

N-Butyl-2-ethylhexylamine (C₁₂H₂₇N) represents a strategic class of "tunable" secondary amines.^[1] Unlike its symmetric counterparts (e.g., Di-n-butylamine or Di-2-ethylhexylamine), this molecule offers a unique balance of physicochemical properties. Its asymmetry—combining a linear butyl chain with a branched 2-ethylhexyl tail—disrupts crystalline packing, thereby lowering the freezing point and enhancing solubility in non-polar aliphatic diluents (e.g., kerosene, dodecane).

For the application scientist, this molecule is a high-value tool for:

- Hydrometallurgy: Fine-tuning the extraction coefficient () of rare earth elements (REEs) and actinides.
- Organic Synthesis: Introducing a defined lipophilic tail into pharmaceutical intermediates or corrosion inhibitors without the excessive steric hindrance of two branched chains.

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6]}

| Property | Specification |
|-------------------|---|
| IUPAC Name | N-butyl-2-ethylhexan-1-amine |
| CAS Number | 61614-51-5 |
| Molecular Formula | C ₁₂ H ₂₇ N |
| Molecular Weight | 185.35 g/mol |
| Appearance | Clear, colorless to pale yellow liquid |
| Density | ~0.786 g/cm ³ (at 20°C) |
| Boiling Point | ~102–103°C @ 10 Torr (Predicted atm BP >210°C) |
| Solubility | Miscible in organic solvents (hexane, toluene, ethanol); Insoluble in water |
| pKa | ~10.8 (Typical for dialkylamines) |
| Refractive Index | |

Field Insight: The "Asymmetry Advantage"

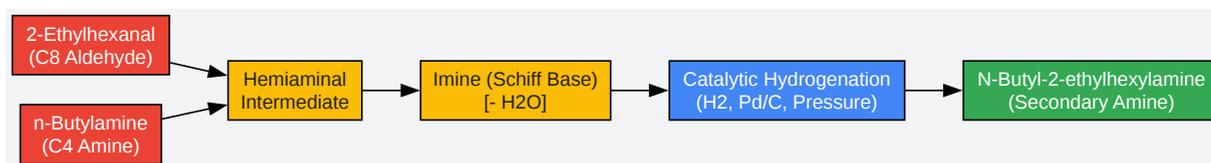
In cold-weather solvent extraction circuits, symmetric amines like Di-n-octylamine can precipitate out of the organic phase, causing catastrophic phase inversion or pump failure. **N-Butyl-2-ethylhexylamine's** asymmetric structure acts as an internal "anti-freeze," maintaining liquid phase homogeneity at lower temperatures.

Synthesis & Manufacturing Protocol

The industrial standard for producing high-purity secondary amines is Reductive Amination. This route minimizes the formation of tertiary amine byproducts compared to direct alkylation.

Reaction Pathway

The synthesis couples n-Butylamine with 2-Ethylhexanal (or conversely 2-Ethylhexylamine with Butyraldehyde) under hydrogen pressure with a hydrogenation catalyst (Pd/C or Raney Nickel).



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Figure 1: Reductive amination pathway for the synthesis of **N-Butyl-2-ethylhexylamine**.

Experimental Protocol (Lab Scale)

- Charge: In a high-pressure autoclave, load equimolar amounts of n-Butylamine and 2-Ethylhexanal.
- Catalyst: Add 1-3 wt% of 5% Pd/C catalyst.
- Dehydration: The reaction initially forms an imine, releasing water. In optimized industrial setups, water is continuously removed to drive equilibrium.
- Hydrogenation: Pressurize with (30–50 bar) and heat to 80–120°C. Stir vigorously to overcome mass transfer limitations.
- Purification: Filter catalyst. Distill the crude product under vacuum to remove unreacted starting materials.

Application Core: Solvent Extraction (Hydrometallurgy)

Secondary amines are critical extractants for anionic metal complexes (e.g., Uranium sulfate complexes or Cobalt chloride complexes) via an Ion Exchange Mechanism.

Mechanism of Action

In acidic media, the amine is protonated to form an alkylammonium cation (), which then pairs with the metal anion.

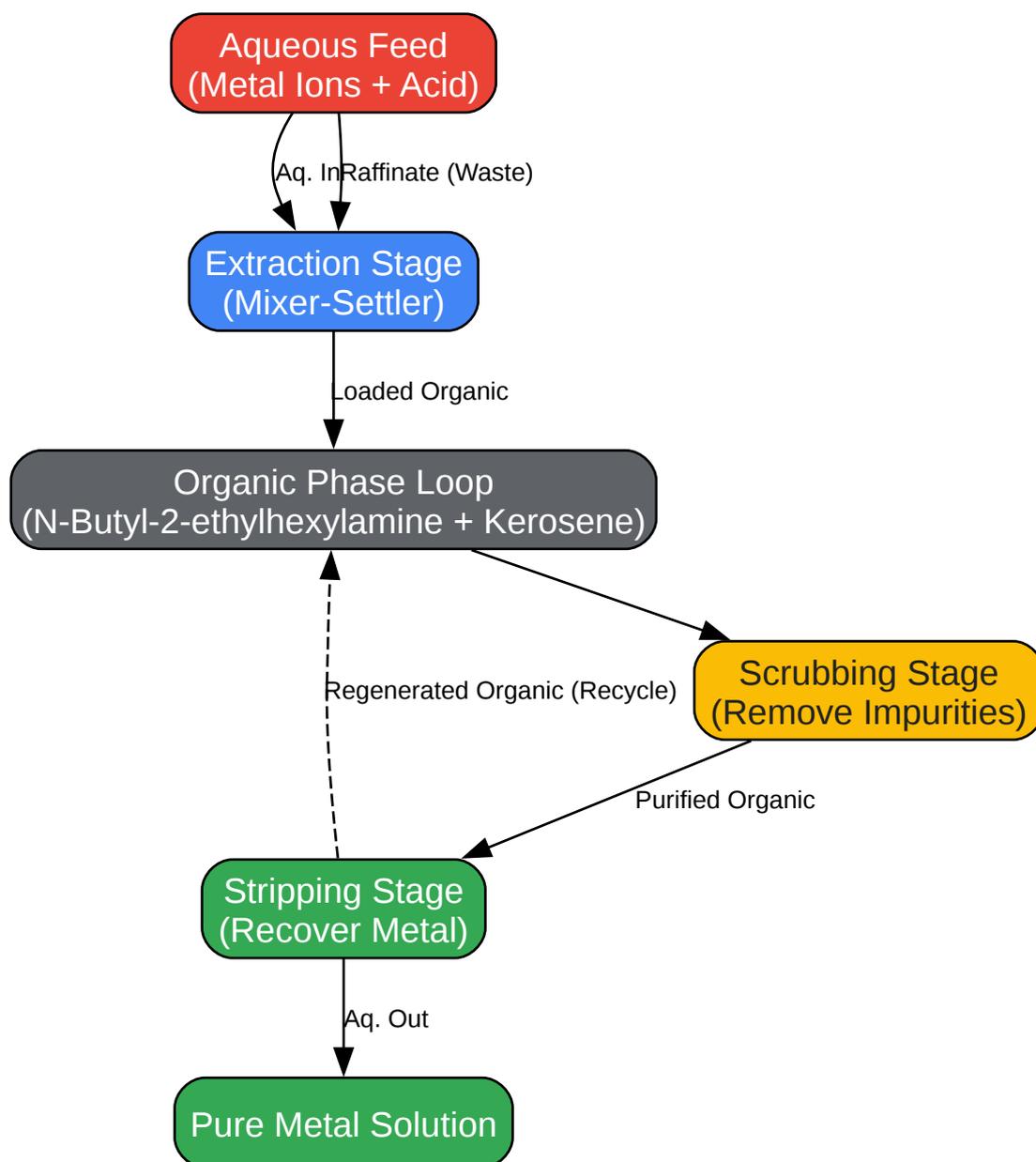
Where

is the metal anion complex (e.g.,

).

Why Choose N-Butyl-2-ethylhexylamine?

- **Steric Modulation:** The 2-ethylhexyl group provides enough steric bulk to prevent the formation of third phases (emulsions) often seen with straight-chain amines, while the butyl group maintains faster kinetics than the massive di-2-ethylhexylamine.
- **Selectivity:** By adjusting the amine structure, researchers can fine-tune the separation factor () between difficult pairs like Cobalt/Nickel or adjacent Lanthanides.



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Figure 2: Solvent Extraction (SX) circuit utilizing the amine as an ion-exchange carrier.

Analytical Characterization

To validate the identity of the synthesized or purchased material, rely on the following spectral signatures:

- ^1H NMR (CDCl_3 , 400 MHz):

- ppm: Multiplet (Terminal methyl groups).
- ppm: Broad Multiplet (Methylene backbone).
- ppm: Multiplet (
-protons adjacent to Nitrogen,

).
- ppm: Broad singlet (

, exchangeable with

).
- Mass Spectrometry (EI/ESI):
 - Molecular Ion

.
 - Fragmentation often shows loss of the butyl group (

) or cleavage at the branched position.

Safety, Handling & Toxicology

Hazard Classification: Corrosive (Category 1B), Acute Toxicity (Oral/Dermal).

- Corrosivity: Like most low-molecular-weight amines, it causes severe skin burns and eye damage. The high pH (>11 in water dispersion) saponifies fats in tissue.
- Vapor Hazard: Although less volatile than butylamine, vapors can cause respiratory irritation (chemical pneumonitis).
- Storage: Store under nitrogen or argon. Amines react with atmospheric

to form carbamates, which appear as white crusts/solids.

Self-Validating Safety Protocol: Before any pilot run, perform a "Water Tolerance Test." Mix a small aliquot with water; if the pH of the aqueous phase does not rise immediately, the amine may be degraded (carbamate formation) or the phase separation is too slow for the intended contactor equipment.

References

- PubChem. (2025). **N-Butyl-2-ethylhexylamine** Compound Summary. National Library of Medicine. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Reductive Amination: Synthesis of Secondary Amines. [\[Link\]](#)
- Rydberg, J., et al. (2004). Solvent Extraction Principles and Practice. Marcel Dekker. (General reference for Amine Extraction Mechanisms).

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Sources

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